

Application Note: High-Recovery Solid-Phase Extraction of Pirimiphos-Ethyl from Water Samples

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Compound of Interest		
Compound Name:	Pirimiphos-Ethyl	
Cat. No.:	B1678451	Get Quote

Abstract

This application note presents a detailed protocol for the extraction and concentration of **pirimiphos-ethyl**, an organophosphate pesticide, from various water matrices using solid-phase extraction (SPE). The described methodology is suitable for researchers in environmental science, analytical chemistry, and toxicology. The protocol utilizes Oasis HLB cartridges, which demonstrate high recovery and reproducibility. The subsequent analysis can be performed using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS). This document provides comprehensive experimental procedures, data presentation, and visual workflows to ensure successful implementation.

Introduction

Pirimiphos-ethyl is a widely used organophosphate insecticide and acaricide for the control of a range of pests on various crops. Due to its potential toxicity and environmental persistence, monitoring its concentration in water sources is of significant importance. Solid-phase extraction (SPE) has become a preferred method for the pre-concentration of trace organic pollutants like **pirimiphos-ethyl** from aqueous samples due to its numerous advantages over traditional liquid-liquid extraction, including reduced solvent consumption, higher sample throughput, and improved cleanup. This application note details an optimized SPE protocol for



the efficient extraction of **pirimiphos-ethyl** from water samples, ensuring high recovery rates and low limits of detection.

Experimental Protocol

This section provides a detailed step-by-step protocol for the solid-phase extraction of **pirimiphos-ethyl** from water samples.

Materials and Reagents:

- SPE Cartridges: Oasis HLB (6 mL, 200 mg)
- Solvents: Methanol (HPLC grade), Ethyl Acetate (HPLC grade), Acetonitrile (HPLC grade),
 Dichloromethane (HPLC grade), Water (Milli-Q or equivalent)
- Reagents: Sodium chloride (analytical grade), Hydrochloric acid, Sodium hydroxide
- Apparatus: SPE vacuum manifold, vacuum pump, collection vials, nitrogen evaporator.

Sample Preparation:

- Collect water samples in clean glass bottles.
- Filter the water samples through a 0.45 μm glass fiber filter to remove any particulate matter.
- For optimal recovery, adjust the pH of the water sample to the desired level (if necessary, based on preliminary optimization experiments) using hydrochloric acid or sodium hydroxide.
- To enhance the extraction efficiency, especially for saline water samples, add sodium chloride to the water sample to a final concentration of 2-5% (w/v) and dissolve completely. [1]

Solid-Phase Extraction Procedure:

- Cartridge Conditioning:
 - Place the Oasis HLB cartridges on the SPE manifold.



 Wash the cartridges sequentially with 5 mL of ethyl acetate, 5 mL of methanol, and 5 mL of Milli-Q water.[2] Ensure the sorbent bed does not run dry between solvent additions.

Sample Loading:

 Load the pre-treated water sample (typically 250-500 mL) onto the conditioned cartridge at a flow rate of approximately 5-10 mL/min.[3]

Washing:

- After the entire sample has passed through, wash the cartridge with 5 mL of Milli-Q water to remove any co-adsorbed impurities.
- Dry the cartridge under vacuum for 10-20 minutes to remove residual water.

Elution:

- Place a collection vial inside the manifold.
- Elute the retained pirimiphos-ethyl from the cartridge with a suitable solvent. A mixture of methanol and ethyl acetate (e.g., 3 mL of 70:30 v/v) is recommended for optimal recovery.
 [3] Other effective elution solvents include a mixture of ethyl acetate and dichloromethane.
 [1][4]
- Collect the eluate in the collection vial.

• Concentration and Reconstitution:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the residue in a small, precise volume (e.g., 1 mL) of a solvent compatible
 with the analytical instrument (e.g., acetonitrile or mobile phase for LC-MS/MS, or ethyl
 acetate for GC-MS).

Analytical Determination:

The extracted and concentrated samples can be analyzed using either GC-MS or LC-MS/MS for the quantification of **pirimiphos-ethyl**.



- GC-MS: A capillary column such as a DB-5ms is suitable. The mass spectrometer can be
 operated in selected ion monitoring (SIM) mode for enhanced sensitivity and selectivity.
- LC-MS/MS: A C18 reversed-phase column is commonly used.[5] The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to achieve low detection limits.

Data Presentation

The following tables summarize the expected quantitative data for the solid-phase extraction of **pirimiphos-ethyl** from water samples based on the described protocol. The values are indicative and may vary depending on the specific laboratory conditions and instrumentation.

Table 1: SPE Performance Data for Pirimiphos-Ethyl

Parameter	Value	Reference
Sorbent	Oasis HLB	[3]
Sample Volume	250 - 500 mL	[3][4]
Elution Solvent	Methanol/Ethyl Acetate (70:30, v/v)	[3]
Recovery	> 85%	[4][6]
RSD	< 10%	[4][6]

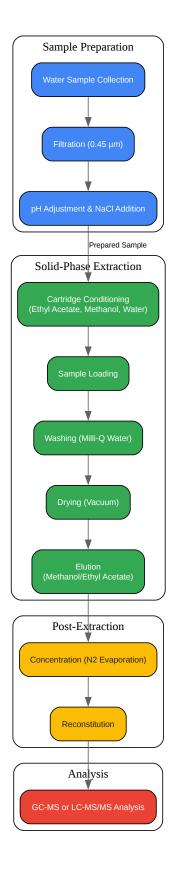
Table 2: Analytical Performance Data for Pirimiphos-Ethyl

Analytical Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
GC-MS	0.01 - 0.1 μg/L	0.03 - 0.3 μg/L	[1][4]
LC-MS/MS	0.1 - 1.5 pg/mL	0.3 - 5.0 pg/mL	[3]

Mandatory Visualization



The following diagram illustrates the workflow of the solid-phase extraction protocol for **pirimiphos-ethyl** from water samples.





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Caption: Workflow for Solid-Phase Extraction of Pirimiphos-Ethyl.

Conclusion

The solid-phase extraction protocol detailed in this application note provides a robust and efficient method for the determination of **pirimiphos-ethyl** in water samples. The use of Oasis HLB cartridges coupled with an optimized elution solvent mixture ensures high recovery and low relative standard deviation. The subsequent analysis by GC-MS or LC-MS/MS allows for sensitive and accurate quantification of **pirimiphos-ethyl** at trace levels, making this method highly suitable for routine environmental monitoring and research applications.

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